

# Application Notes and Protocols for Measuring Arimoclomol Citrate Efficacy in Fibroblast Models

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## Introduction

Arimoclomol is an investigational drug candidate that acts as a co-inducer of the heat shock response (HSR), a fundamental cellular protective mechanism.[1][2] It functions by amplifying the production of heat shock proteins (HSPs), particularly HSP70, in stressed cells.[1][2] This mechanism is crucial for promoting proper protein folding, preventing protein aggregation, and maintaining lysosomal function. Consequently, Arimoclomol holds therapeutic promise for a range of conditions linked to protein misfolding and lysosomal dysfunction, including lysosomal storage disorders (LSDs) such as Niemann-Pick disease type C (NPC) and Gaucher disease (GD).

Fibroblast models derived from patients are invaluable tools for preclinical assessment of therapeutic candidates for LSDs. These models recapitulate key cellular pathologies and provide a platform to evaluate a drug's mechanism of action and efficacy. This document provides detailed application notes and protocols for measuring the efficacy of **Arimoclomol Citrate** in fibroblast models of NPC and Gaucher disease.

## **Mechanism of Action of Arimoclomol Citrate**

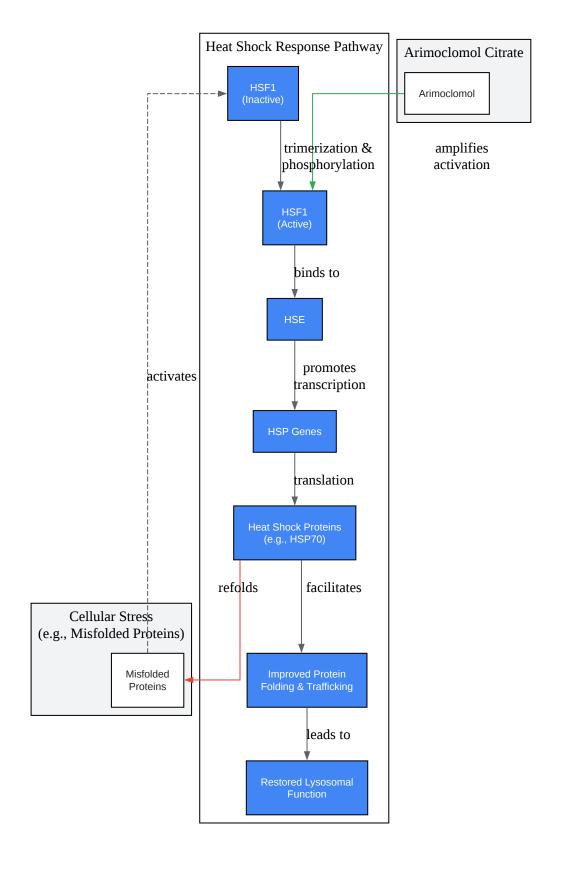


## Methodological & Application

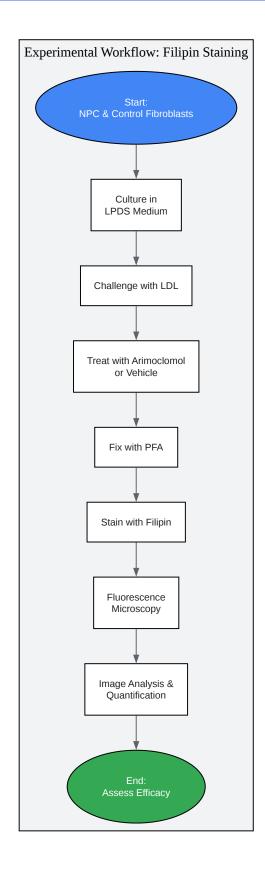
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Arimoclomol amplifies the natural heat shock response, which is activated by the presence of unfolded or misfolded proteins. It enhances the activation of Heat Shock Factor 1 (HSF1), the primary transcription factor for HSP genes. This leads to increased synthesis of molecular chaperones like HSP70. In the context of LSDs, this amplified chaperone activity is thought to aid in the correct folding and trafficking of mutated lysosomal proteins, thereby restoring their function and improving overall lysosomal health. In NPC, Arimoclomol is believed to facilitate the proper folding of NPC1 and/or NPC2 proteins, helping to restore their function in cholesterol transport. In Gaucher disease, it has been shown to improve the folding, maturation, and lysosomal localization of the deficient enzyme, glucocerebrosidase (GCase).

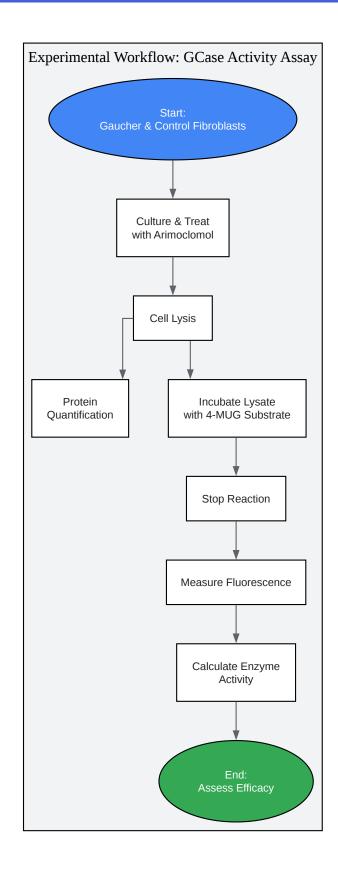












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